

Fluacrypyrim: Mode of Action and Classification

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Compound Focus: Fluacrypyrim

CAS No.: 229977-93-9

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Q: What is the definitive mode of action (MoA) and classification of fluacrypyrim?

Fluacrypyrim's primary mode of action is well-defined. It is classified by the Insecticide Resistance Action Committee (IRAC) as a **Group 20C** compound [1]. Its target site is the mitochondrial electron transport chain, specifically **Complex III at the Qo site** (the ubiquinol oxidation site) [1]. This action disrupt cellular respiration, leading to energy depletion and death in target mites.

The table below summarizes its classification for easy reference in resistance management strategies.

Property	Classification
IRAC Main Group	20: Mitochondrial complex III electron transport inhibitors [1]
IRAC Sub-Group	20C [1]
Chemical Group	Methoxyacrylate strobilurin analog [1]
Primary Target Site	Mitochondrial complex III at the Qo site [1]

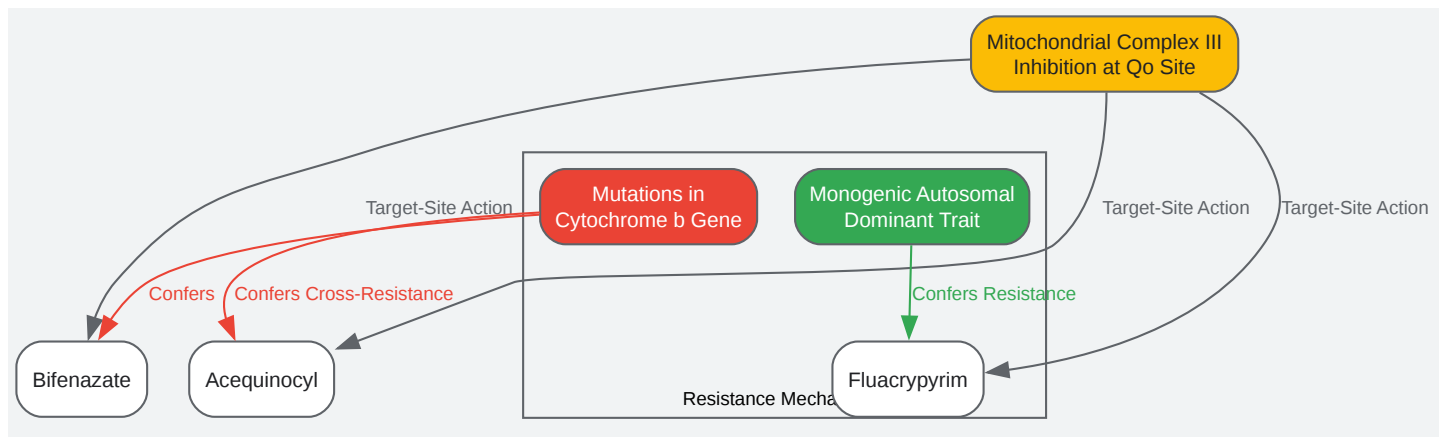
Resistance Mechanisms and Cross-Resistance

Q: What are the known resistance mechanisms to fluacrypyrim, and is cross-resistance a concern?

Resistance to acaricides like **fluacrypyrim** is a significant research and practical concern. The primary resistance mechanism involves target-site mutations.

- **Confirmed Resistance Mechanism:** A key study on *Tetranychus urticae* (two-spotted spider mite) demonstrated that resistance to **fluacrypyrim** can be inherited as a **monogenic, autosomal, highly dominant trait** [2]. This finding is critical for understanding how resistance can spread rapidly through a population.
- **Cross-Resistance Concerns:** The same study investigated the potential for cross-resistance with other Complex III inhibitors. It found that while certain mutations in the cytochrome *b* gene (which encodes the Qo site) confer strong cross-resistance between bifenazate and acequinocyl, **this was not the case for fluacrypyrim** [2]. Resistance to **fluacrypyrim** showed no correlation with the cytochrome *b* genotype, indicating that its specific resistance mechanism is distinct from the maternally inherited resistance seen with bifenazate and acequinocyl [2].

The relationship between these acaricides and their resistance mechanisms can be visualized as follows:



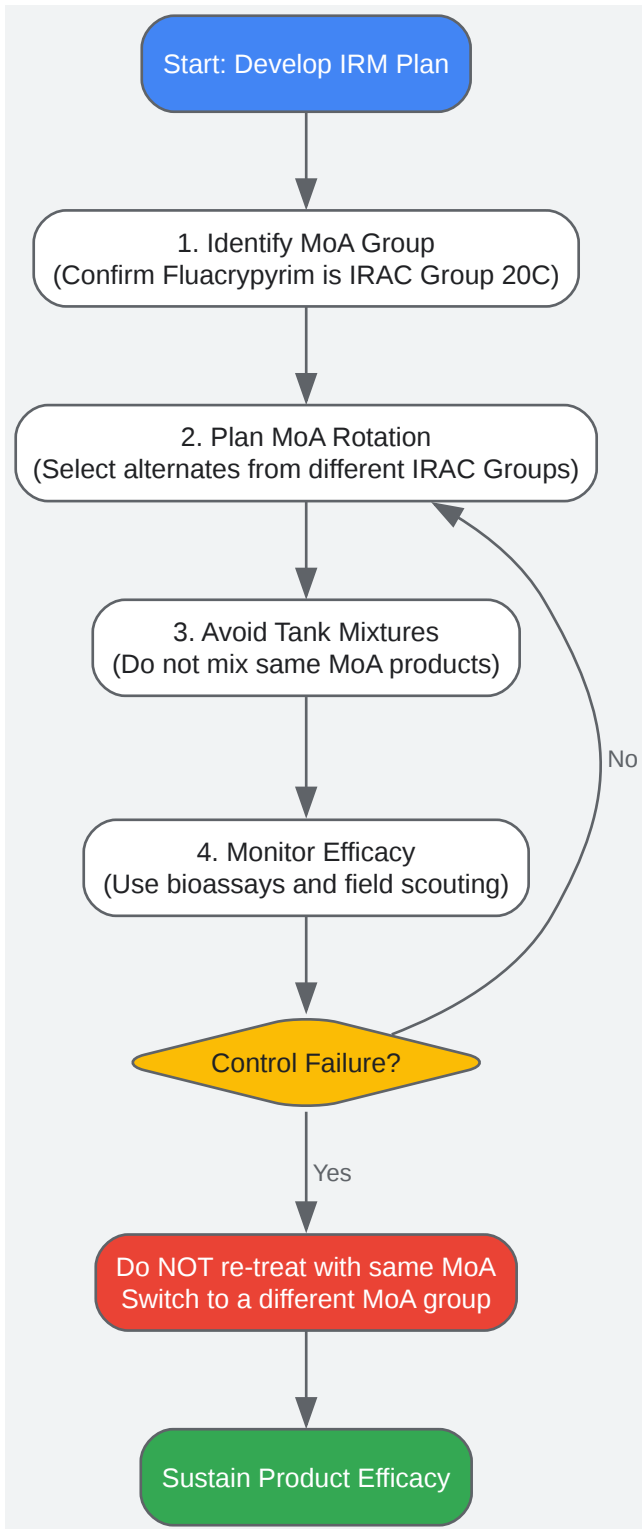
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Resistance Management Strategies (IRM)

Q: What are the evidence-based resistance management strategies for fluacrypyrim?

Effective Insecticide Resistance Management (IRM) is vital to prolong the lifespan of valuable acaricides like **fluacrypyrim**. The core principle, as outlined by IRAC, is to **minimize selection pressure** by avoiding repeated use of compounds from the same MoA group on successive pest generations [3] [4].

The following workflow provides a practical, step-by-step guide for implementing a resistance management program in a research or field setting:



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Key Operational Procedures for Researchers and Growers [4]:

- **Never rely on a single pesticide class.** Integrate chemical control with other methods.
- **Always use pesticides at recommended rates** with thorough coverage.
- **Alternate different MoA groups.** When multiple pest generations occur, ensure you rotate to a compound with a different IRAC group code.
- **Avoid tank mixtures** of products that share the same mode of action.
- **If control fails, do not re-treat** with a chemical from the same MoA group.

Experimental Protocol: Monitoring Resistance

Q: What is a detailed methodology for investigating **fluacrypyrim** resistance in mite populations?

This protocol outlines a standard leaf-disc bioassay method, adapted from published research, for assessing resistance in *Tetranychus urticae*.

Objective: To determine the LC₅₀ (Lethal Concentration that kills 50%) of **fluacrypyrim** for a field-collected mite population and compare it to a known susceptible strain.

Materials:

- **Acaricides:** Technical grade **fluacrypyrim**.
- **Solvents:** Acetone or other suitable solvent for serial dilution.
- **Mite Populations:** A susceptible reference strain (e.g., from a reputable institute) and the field-collected strain(s) under investigation.
- **Bioassay Arenas:** Leaf discs (e.g., bean, ~2.5 cm diameter) placed on water-saturated cotton in Petri dishes.
- **Application Equipment:** Potter spray tower or micro-applicator for precise, even coating.
- **Environmental Chamber:** Maintained at standard conditions (e.g., 25 ± 1°C, 60% RH, 16:8 L:D).

Procedure:

- **Preparation of Dilutions:** Prepare a serial dilution of **fluacrypyrim** in solvent, typically creating 5-7 concentrations. A solvent-only control is essential.
- **Population Establishment:** Gently transfer adult female mites (20-30 per replicate) onto the leaf disc arenas using a fine brush. Allow them to acclimatize.
- **Application:** Treat the leaf discs (with mites) using the spray tower to ensure a consistent deposit. The control should be treated with solvent only.

- **Incubation and Assessment:** Place the treated arenas in the environmental chamber. Assess mite mortality after 24, 48, and 72 hours. Mortality is often defined as the inability to move when prodded.
- **Data Analysis:**
 - Record the number of dead and alive mites for each concentration.
 - Use statistical software (e.g., R, PoloPlus) to perform probit analysis on the mortality data.
 - Calculate the LC₅₀ values and their 95% confidence intervals for both the susceptible and field populations.
 - Compute the **Resistance Ratio (RR)** = LC₅₀ (Field Strain) / LC₅₀ (Susceptible Strain). An RR significantly greater than 1 indicates resistance.

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References

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